

# 2-Carboethoxyimidazole: A Technical Safety and Handling Guide

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## Compound of Interest

Compound Name: 2-Carboethoxyimidazole

Cat. No.: B105911

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This technical guide provides a comprehensive overview of the safety data for **2-Carboethoxyimidazole** (also known as Ethyl 1H-imidazole-2-carboxylate), intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available Safety Data Sheets (SDS) and chemical databases.

## Core Safety Information

**2-Carboethoxyimidazole** is a heterocyclic organic compound. While specific quantitative toxicological data such as LD50 and LC50 values are not readily available in the public domain, the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides key insights into its hazard profile. The compound is consistently classified as causing skin and eye irritation, and it may cause respiratory irritation. Some sources also indicate that it may be harmful if swallowed and could potentially lead to allergic reactions, cancer, or reproductive harm.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Carboethoxyimidazole** is presented below. It should be noted that some of these values are predicted and should be treated as estimates.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	-
Molecular Weight	140.14 g/mol	-
Melting Point	176-178 °C	[1]
Boiling Point	48-51 °C at 0.3 mmHg	[1]
Density	1.214 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
pKa	11.38 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]
Appearance	Off-White to Pale Beige Solid	[1]

## Toxicological Summary

Quantitative toxicological data for **2-Carboethoxyimidazole** is not widely available. The primary hazards identified are qualitative and based on GHS classifications.

Hazard	Classification	Notes
Acute Oral Toxicity	Harmful if swallowed	-
Skin Corrosion/Irritation	Causes skin irritation	-
Serious Eye Damage/Irritation	Causes serious eye irritation	-
Respiratory Irritation	May cause respiratory irritation	-
Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled. May cause an allergic skin reaction.	-
Carcinogenicity	May cause cancer.	-
Reproductive Toxicity	May damage fertility or the unborn child.	-

## Handling and Storage

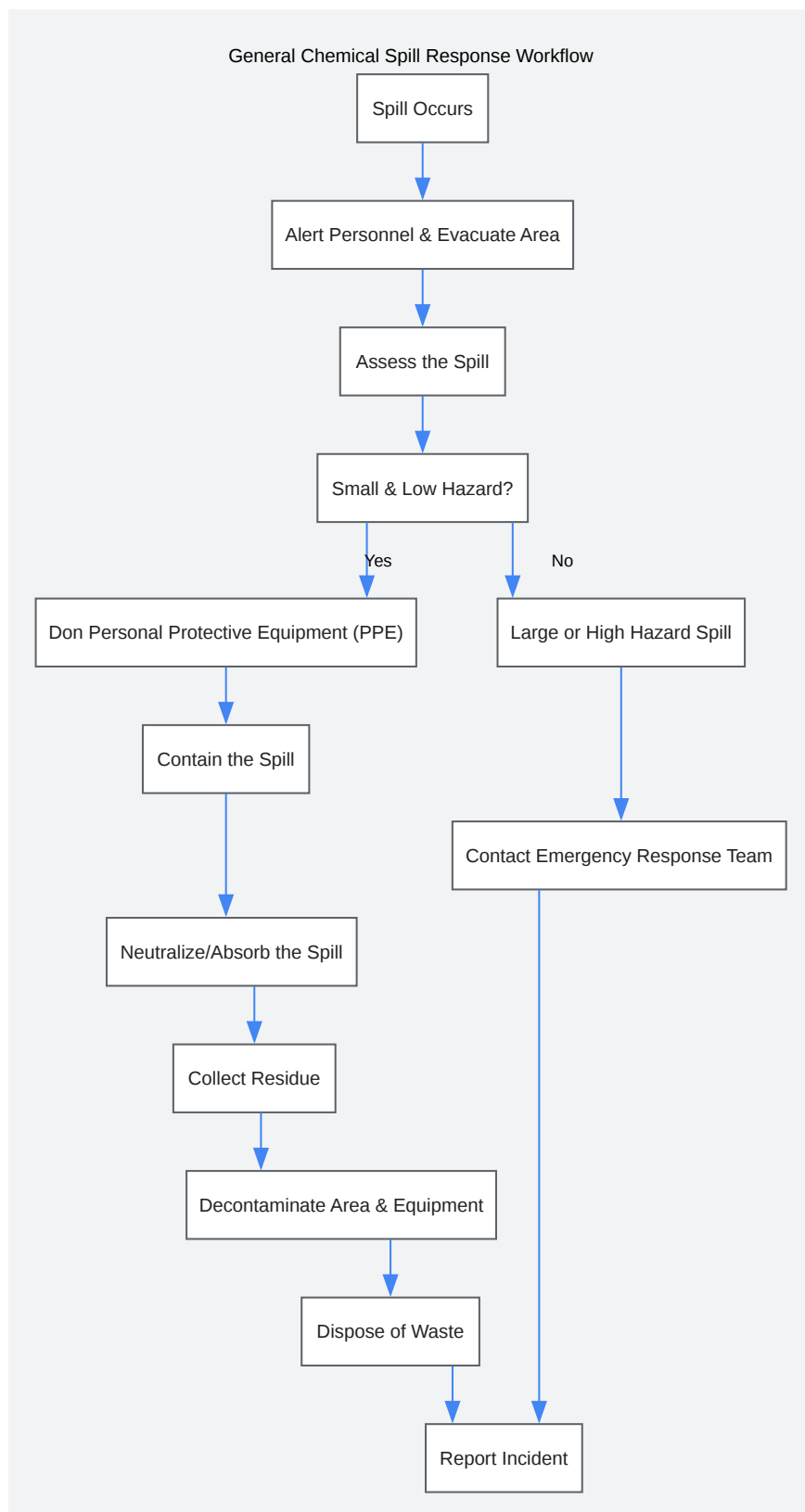
Proper handling and storage procedures are crucial to minimize risk when working with **2-Carboethoxyimidazole**.

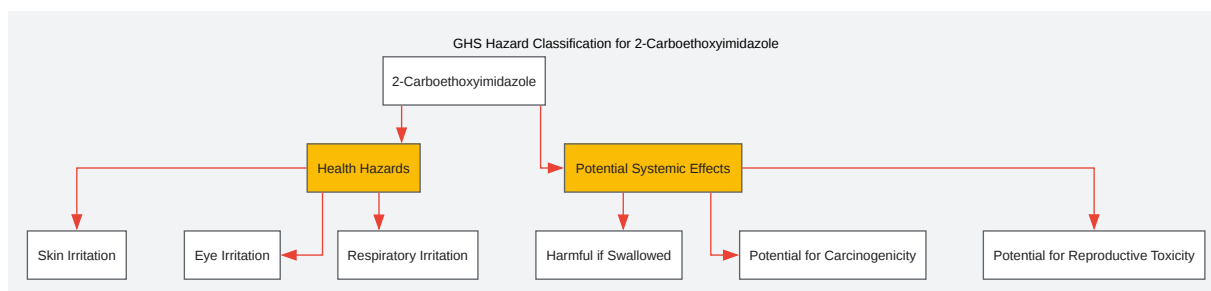
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe dust or aerosols. Use only in a well-ventilated area, preferably under a chemical fume hood. Wash hands thoroughly after handling.
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents, strong bases, amines, and strong reducing agents.

## Experimental Protocols and Workflows

Detailed experimental protocols for the derivation of the safety data for **2-Carboethoxyimidazole** are not publicly available. However, a general experimental workflow for handling a chemical spill is provided below as a critical safety protocol.

## General Chemical Spill Response Workflow





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## References

- 1. ETHYL IMIDAZOLE-2-CARBOXYLATE | 33543-78-1 [chemicalbook.com]
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